

Application Notes and Protocols for RN-1747

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Compound of Interest

Compound Name: RN-1747

Cat. No.: B1679416

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Dissolving and Storing RN-1747 for Research Applications

Audience: Researchers, scientists, and drug development professionals.

Introduction: **RN-1747** is a selective agonist of the Transient Receptor Potential Vanilloid 4 (TRPV4) channel, with reported EC50 values of 0.77 μM , 4.0 μM , and 4.1 μM for human, mouse, and rat TRPV4, respectively.[1][2] It also acts as an antagonist for the TRPM8 channel with an IC50 of 4.0 μM . [1][2] Proper dissolution and storage of **RN-1747** are critical for maintaining its biological activity and ensuring the reproducibility of experimental results. This document provides detailed protocols for the dissolution and storage of **RN-1747** in both solid and solution forms.

Data Presentation

Table 1: Solubility of **RN-1747**

Solvent	Solubility	Source
DMSO	100 mM	Hello Bio[1]
DMSO	≥10 mg/mL	Sigma-Aldrich
DMSO	79 mg/mL (199.56 mM)	Selleck Chemicals[3]
Methanol	Soluble	Cayman Chemical[4]
Water	Insoluble	Selleck Chemicals[3]
Ethanol	Insoluble	Selleck Chemicals[3]

Table 2: Storage Conditions for **RN-1747**

Form	Storage Temperature	Duration	Source
Solid (Powder)	+4°C	-	Hello Bio[1]
Solid (Powder)	2-8°C	-	Sigma-Aldrich
Solid (Powder)	-20°C	3 years	Selleck Chemicals[3]
Solution	-20°C	Up to 1 month	Hello Bio[1]
Solution	-20°C	1 month	Selleck Chemicals[3]
Solution	-80°C	1 year	Selleck Chemicals[3]
Solution	-20°C	1 year	MedchemExpress[2]
Solution	-80°C	2 years	MedchemExpress[2]

Experimental Protocols

Protocol 1: Preparation of a Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **RN-1747** in Dimethyl Sulfoxide (DMSO).

Materials:

- **RN-1747** (solid powder)
- Anhydrous/molecular sieve-dried DMSO
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Equilibrate the vial of **RN-1747** powder to room temperature before opening to prevent moisture condensation.
- Weigh the required amount of **RN-1747** powder. The molecular weight of **RN-1747** is 395.87 g/mol .
- Add the appropriate volume of fresh, anhydrous DMSO to the **RN-1747** powder to achieve the desired concentration (e.g., for 10 mg of **RN-1747**, add 252.6 μ L of DMSO for a 100 mM solution).
- Vortex the solution thoroughly until the **RN-1747** is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a short period) may assist in dissolution, but avoid excessive heat.
- Once dissolved, the stock solution is ready for use in experiments or for further dilution into aqueous buffers.

Note: For in vivo studies, specific formulations are required. MedchemExpress suggests protocols involving co-solvents like PEG300, Tween-80, and vehicles such as saline, SBE- β -CD in saline, or corn oil.^[2] Researchers should consult such specialized protocols when preparing **RN-1747** for animal administration.

Protocol 2: Storage and Handling of RN-1747

Proper storage is crucial to maintain the stability and activity of **RN-1747**.

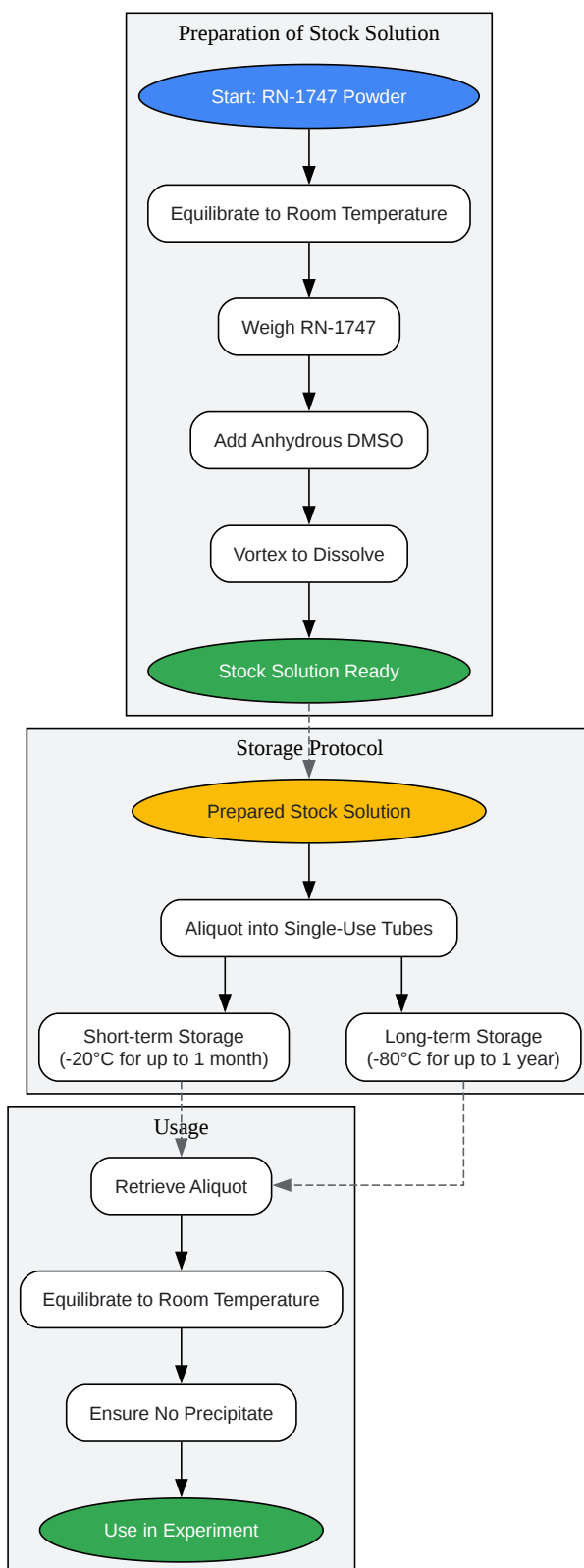
Storage of Solid Compound:

- Store the solid powder of **RN-1747** at 2-8°C for short-term storage.
- For long-term storage, it is recommended to store the powder at -20°C.^[3]

Storage of Stock Solutions:

- It is highly recommended to prepare fresh solutions for immediate use.^[1]
- If storage is necessary, aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.^[3]
- Store the aliquots at -20°C for up to one month or at -80°C for longer-term storage (up to one year).^{[1][3]}
- Before use, equilibrate the frozen aliquot to room temperature and ensure that any precipitate is fully redissolved by vortexing.^[1]

Mandatory Visualization



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Caption: Workflow for dissolving and storing **RN-1747**.

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